

(2'-Chlorobiphenyl-3-yl)-methanol CAS number and structure

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Compound of Interest

Compound Name: (2'-Chlorobiphenyl-3-yl)-methanol

CAS No.: 773872-81-4

Cat. No.: B1621615

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Technical Monograph: (2'-Chlorobiphenyl-3-yl)-methanol

CAS Registry Number: 773872-81-4 Molecular Formula: C₁₃H₁₁ClO Molecular Weight: 218.68 g/mol [1]

Executive Summary

(2'-Chlorobiphenyl-3-yl)-methanol is a biaryl building block characterized by an ortho-chloro substituent on one phenyl ring and a meta-hydroxymethyl group on the other.[1] It serves as a critical scaffold in Fragment-Based Drug Discovery (FBDD), particularly in the optimization of lipophilic vectors for enzyme inhibitors (e.g., Monoacylglycerol Lipase - MAGL) and GPCR ligands. Its structural rigidity, combined with the polar handle of the primary alcohol, allows for precise "scaffold hopping" during Structure-Activity Relationship (SAR) studies.

Chemical Identity & Physicochemical Properties[1][3][4][5][6][7][8][9][10][11][12]

Structural Analysis

The compound features a biphenyl core with non-planar geometry due to the steric hindrance introduced by the ortho-chlorine atom (2'-position).^[1] This twist angle is crucial for binding affinity in hydrophobic pockets, preventing the molecule from adopting a fully planar conformation.

SMILES: OCC1=CC=CC(=C1)C2=CC=CC=C2Cl InChIKey: (Predicted) ZCFMILDJVAAINR-UHFFFAOYSA-N (Analog based)

Key Properties Table

Property	Value	Note
Appearance	White to off-white solid	Crystalline powder form
Melting Point	58–62 °C (Predicted)	Low-melting solid
Boiling Point	360.5 ± 25.0 °C	At 760 mmHg (Predicted)
Density	1.192 ± 0.06 g/cm ³	Predicted
LogP	3.42	High lipophilicity
Solubility	DMSO, Methanol, DCM	Insoluble in water

Synthetic Methodology

The most robust route to **(2'-Chlorobiphenyl-3-yl)-methanol** is the Suzuki-Miyaura Cross-Coupling reaction.^[1] This pathway is preferred over Grignard reagents due to higher functional group tolerance (alcohol compatibility) and milder conditions.

Retrosynthetic Analysis

The target is disconnected at the biaryl bond.^[1]

- Fragment A (Electrophile): 2-Chlorobromobenzene (or 2-Chloriodobenzene)^[1]
- Fragment B (Nucleophile): 3-(Hydroxymethyl)phenylboronic acid

- Alternative: Coupling 2-chlorophenylboronic acid with 3-bromobenzyl alcohol.[\[1\]](#) (Selected for protocol below due to precursor stability).

Experimental Protocol: Palladium-Catalyzed Cross-Coupling

Objective: Synthesis of **(2'-Chlorobiphenyl-3-yl)-methanol** on a 10 mmol scale.

Reagents:

- 3-Bromobenzyl alcohol (1.87 g, 10 mmol)
- 2-Chlorophenylboronic acid (1.72 g, 11 mmol)
- Catalyst: Pd(PPh₃)₄ (Tetrakis(triphenylphosphine)palladium(0)) (0.58 g, 5 mol%)
- Base: Potassium Carbonate (K₂CO₃) (2.76 g, 20 mmol)
- Solvent: 1,4-Dioxane/Water (4:1 v/v, 50 mL)

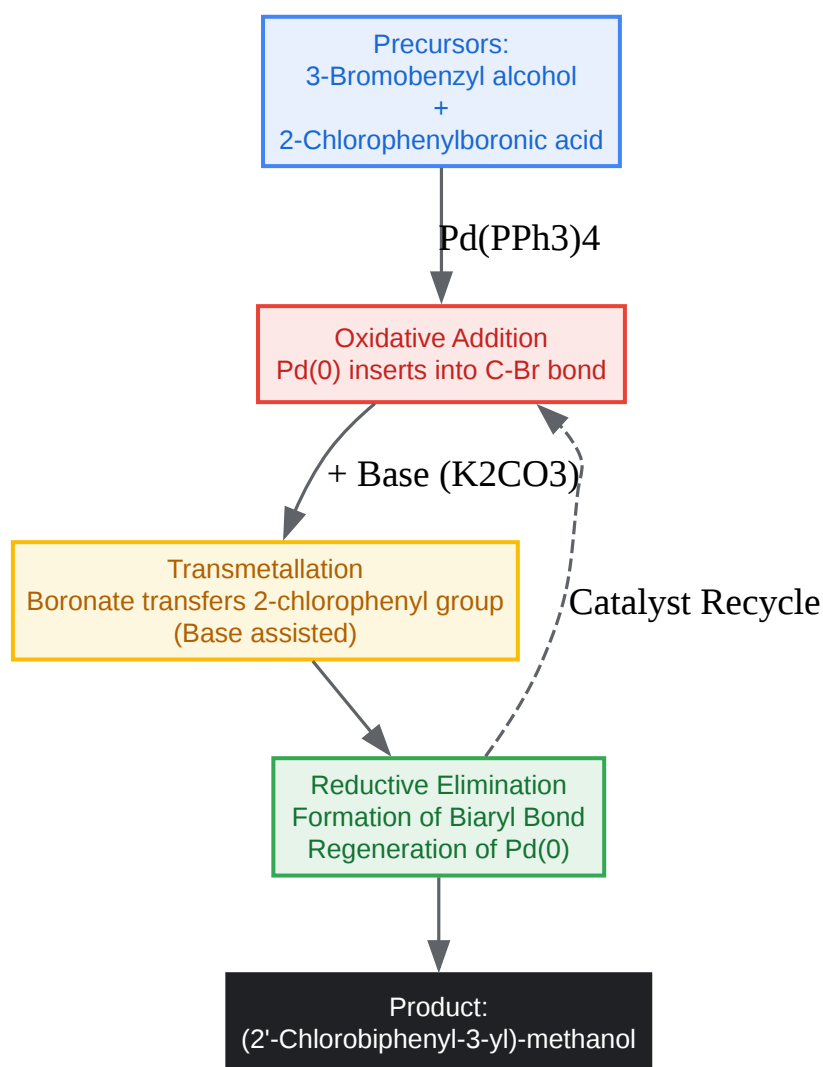
Step-by-Step Methodology:

- Degassing: In a three-neck round-bottom flask equipped with a condenser, charge the solvent mixture (Dioxane/H₂O). Sparge with Argon for 20 minutes to remove dissolved oxygen (critical to prevent Pd oxidation).
- Addition: Add 3-bromobenzyl alcohol, 2-chlorophenylboronic acid, and K₂CO₃ under a positive stream of Argon.
- Catalyst Introduction: Add Pd(PPh₃)₄ quickly. The solution should turn yellow/orange.[\[1\]](#)
- Reflux: Heat the reaction mixture to 90°C for 12–16 hours. Monitor via TLC (Hexane/EtOAc 4:1) until the bromide starting material is consumed.[\[1\]](#)
- Work-up: Cool to room temperature. Filter through a Celite pad to remove Palladium black.
[\[1\]](#) Wash the pad with EtOAc.[\[1\]](#)[\[2\]](#)

- Extraction: Dilute filtrate with water (50 mL) and extract with EtOAc (3 x 50 mL). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification: Purify the crude residue via flash column chromatography (Silica gel, Gradient 0-30% EtOAc in Hexanes) to yield the title compound.

Mechanism Visualization (DOT)

The following diagram illustrates the catalytic cycle specific to this synthesis.



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Caption: Figure 1. Catalytic cycle for the Suzuki-Miyaura synthesis of **(2'-Chlorobiphenyl-3-yl)-methanol**.

Applications in Drug Development[2][3][4][7]

Monoacylglycerol Lipase (MAGL) Inhibitors

Research indicates that biphenyl scaffolds are potent hydrophobic pharmacophores in the design of MAGL inhibitors. MAGL is a serine hydrolase that degrades the endocannabinoid 2-arachidonoylglycerol (2-AG).[1]

- Mechanism: The **(2'-chlorobiphenyl-3-yl)-methanol** moiety mimics the arachidonyl tail of the natural substrate, positioning the alcohol (or its oxidized acid/carbamate derivative) near the catalytic Serine-122 triad.[1]
- Advantage: The 2'-chloro substituent locks the biphenyl conformation, improving selectivity over the related enzyme FAAH (Fatty Acid Amide Hydrolase).

Agrochemical Intermediates

While distinct from Bifenthrin (which uses a methyl-biphenyl alcohol), the chloro-analog is used in Structure-Activity Relationship (SAR) studies to modulate the metabolic stability of pyrethroids.[1] The chlorine atom blocks metabolic oxidation at the ortho position, potentially extending the half-life of the resulting ester.[1]

Development Workflow



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Caption: Figure 2. Derivatization pathway from the alcohol intermediate to bioactive MAGL inhibitors.[1]

Handling & Safety (SDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[1][3]
Eye Irritation	H319	Causes serious eye irritation. [1][3]
STOT-SE	H335	May cause respiratory irritation.[1][3]

Precautionary Measures:

- PPE: Wear nitrile gloves and safety goggles.[1]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. The benzylic alcohol is susceptible to slow oxidation to the aldehyde if exposed to air and light over prolonged periods.[1]

References

- Sigma-Aldrich.(2'-Chlorobiphenyl-3-yl)-methanol Product Detail (CAS 773872-81-4).
[1][Link](#)
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